

# cis-Tetrahydrofuran-3,4-diol IUPAC name and synonyms

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## Compound of Interest

Compound Name: *cis-Tetrahydrofuran-3,4-diol*

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An In-depth Technical Guide to **cis-Tetrahydrofuran-3,4-diol**

## Nomenclature

**cis-Tetrahydrofuran-3,4-diol** is a cyclic organic compound that plays a significant role in various chemical syntheses and has potential biological applications. Its nomenclature and a selection of its common synonyms are detailed below.

| Identifier Type | Name                           |
|-----------------|--------------------------------|
| IUPAC Name      | (3R,4S)-oxolane-3,4-diol[1]    |
| Synonym         | 1,4-anhydroerythritol[2][3][4] |
| Synonym         | cis-3,4-Tetrahydrofurandiol[5] |
| CAS Number      | 4358-64-9[1][5][6][7]          |

## Physicochemical and Computational Properties

A summary of key quantitative data for **cis-tetrahydrofuran-3,4-diol** is presented in the following table, providing a quick reference for its physical and computed properties.

| Property                              | Value  |
|---------------------------------------|--|
| Molecular Formula                     | C <sub>4</sub> H <sub>8</sub> O <sub>3</sub> [1][2][5][6][7] |
| Molecular Weight                      | 104.10 g/mol [5][7]  |
| Purity                                | ≥97%[5], 98%[6]  |
| Topological Polar Surface Area (TPSA) | 49.69 Å²[5]  |
| logP                                  | -1.2616[5]   |
| Hydrogen Bond Donors                  | 2[5]   |
| Hydrogen Bond Acceptors               | 3[5]   |
| Rotatable Bonds                       | 0[5]   |

## Experimental Protocols: Synthesis

Several synthetic routes to **cis-tetrahydrofuran-3,4-diol** have been established. The choice of method often depends on the desired scale and the available starting materials.

### Dihydroxylation of Tetrahydrofuran

One common method involves the dihydroxylation of tetrahydrofuran. This can be achieved using oxidizing agents like osmium tetroxide or potassium permanganate to introduce the hydroxyl groups in a cis configuration.[2]

### Reduction of Sugars

**cis-Tetrahydrofuran-3,4-diol** can also be derived from sugars. This process typically involves the reduction of sugar alcohols, leading to the formation of the corresponding tetrahydrofuran derivatives.[2]

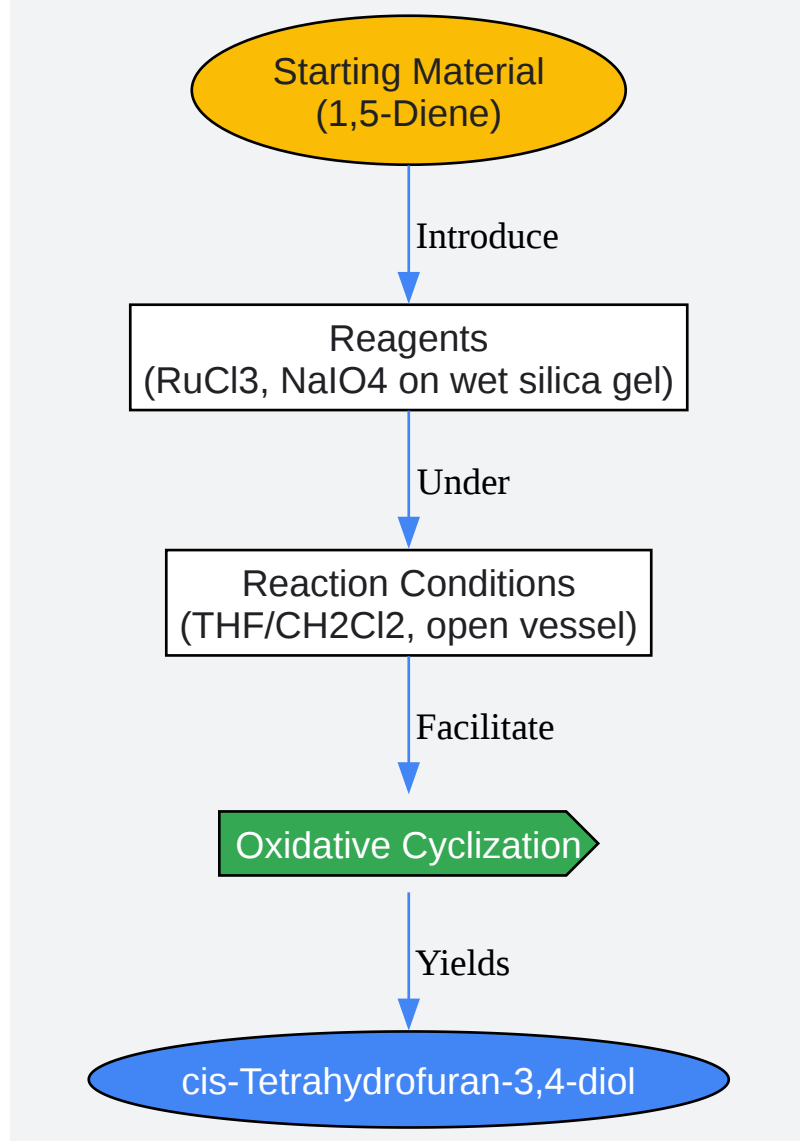
### Oxidative Cyclization of 1,5-Dienes

A highly efficient method for preparing cis-2,5-disubstituted tetrahydrofurans is the ruthenium-catalyzed oxidative cyclization of 1,5-dienes.[8] This reaction is known for its high yields and excellent diastereoselectivity.[8]

- Catalyst: Ruthenium(III) chloride (0.2 mol%)
- Oxidant: Sodium periodate on wet silica gel
- Solvent: A mixture of tetrahydrofuran and dichloromethane
- Conditions: The reaction is robust and can be carried out in an open vessel as it is insensitive to air and moisture.[8]
- Outcome: This method typically produces cis-2,5-substituted tetrahydrofurans in high yields (83-92%) and with a high diastereomeric ratio (>95:5).[8]

A permanganate-mediated oxidative cyclization of 1,5-diene precursors is another effective method for the stereoselective synthesis of cis-2,5-disubstituted tetrahydrofuran diols.[8]

## Synthesis Workflow of cis-Tetrahydrofuran-3,4-diol



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Caption: Oxidative cyclization workflow for the synthesis of **cis-tetrahydrofuran-3,4-diol**.

## Applications in Organic Synthesis

### As a Key Skeleton for Protecting Groups

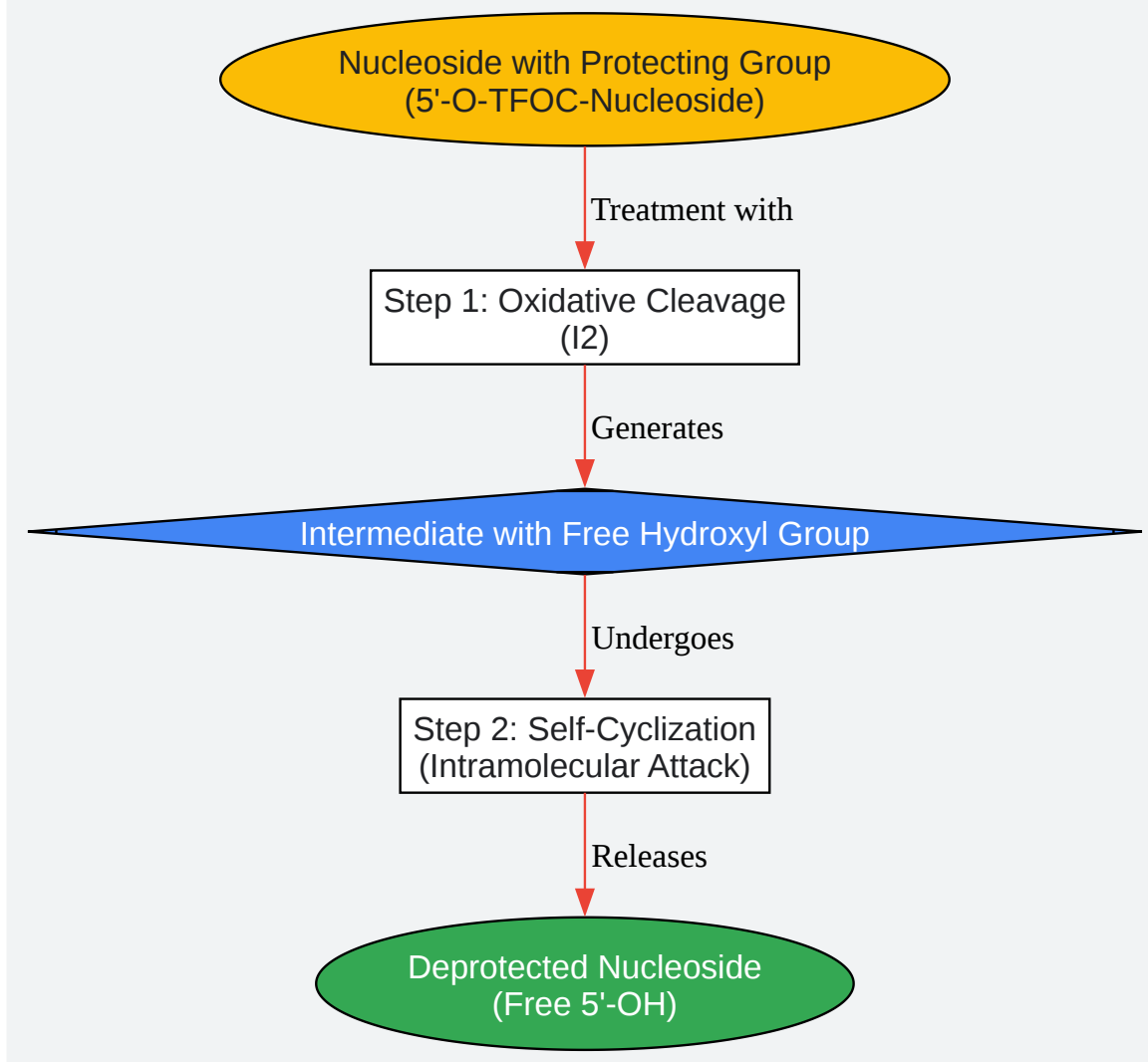
The **cis-tetrahydrofuran-3,4-diol** structure serves as a backbone for novel protecting groups in organic synthesis, particularly for the 5'-hydroxyl group of nucleosides.[3][4] These protecting

groups are designed to be "protected" themselves, allowing for a two-step deprotection process.<sup>[3][4]</sup>

Carbonate-type acyl groups incorporating the **cis-tetrahydrofuran-3,4-diol** backbone and a tritylsulfonyl (TrS) or monomethoxytritylsulfonyl (MMTrS) group have been developed.<sup>[3][4]</sup>

- Deprotection Process:
  - Step 1 (Oxidative Cleavage): The TrS or MMTrS group is removed under mild oxidative conditions, for instance, using iodine.<sup>[3][4]</sup> This step generates a neighboring hydroxyl group.
  - Step 2 (Self-Cyclization): The newly formed hydroxyl group undergoes an intramolecular attack on the acyl carbon, leading to the release of the protected 5'-hydroxyl group of the nucleoside.<sup>[3][4]</sup>

The rigid five-membered ring of the **cis-tetrahydrofuran-3,4-diol** backbone holds the two hydroxyl groups in close proximity, facilitating this self-cyclization process.<sup>[3]</sup>

Deprotection Mechanism of a *cis*-Tetrahydrofuran-3,4-diol Based Protecting Group

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Caption: Two-step deprotection of a nucleoside using a ***cis*-tetrahydrofuran-3,4-diol**-based protecting group.

## Potential Biological Activities

Preliminary studies have indicated that ***cis*-tetrahydrofuran-3,4-diol** possesses several biological activities of interest in medicinal chemistry.

- **Antioxidant Properties:** The compound has demonstrated potential as an antioxidant, which could be beneficial in mitigating oxidative stress within biological systems.[2]
- **Antimicrobial Activity:** Initial research suggests that **cis-tetrahydrofuran-3,4-diol** has antimicrobial properties, making it a candidate for further investigation in the development of new antimicrobial agents.[2]

The tetrahydrofuran ring is a common motif in a wide range of natural products that exhibit diverse and potent biological activities, including anticancer, antimicrobial, and antifungal effects.[9][10][11][12] This prevalence underscores the importance of substituted tetrahydrofurans like **cis-tetrahydrofuran-3,4-diol** as valuable building blocks in the synthesis of complex, biologically active molecules.[2][9]

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